

Ethynyl(diphenyl)phosphine Oxide: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: Ethynyl(diphenyl)phosphine Oxide

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Ethynyl(diphenyl)phosphine oxide is a versatile reagent in organic synthesis, primarily utilized as a protecting group for terminal alkynes and as a precursor in the synthesis of various organophosphorus compounds.^{[1][2]} Its stability and proper storage are critical for ensuring its reactivity and preventing the formation of impurities. This guide provides a comprehensive overview of the stability and recommended storage conditions for **ethynyl(diphenyl)phosphine oxide**, based on available technical data.

Core Properties

Ethynyl(diphenyl)phosphine oxide is a solid material with the following properties:

Property	Value	References
CAS Number	6104-48-9	^{[3][4][5]}
Molecular Formula	C ₁₄ H ₁₁ OP	^{[3][4][5]}
Molecular Weight	226.21 g/mol	^{[3][4][5]}
Appearance	White to brown powder or crystal; Very pale yellow solid	^{[6][7]}
Purity	>98.0% (GC)	^[5]
Melting Point	62 °C	^{[3][6][7]}

Stability Profile

While detailed quantitative stability studies are not extensively published, the available information indicates that **ethynyl(diphenyl)phosphine oxide** is sensitive to atmospheric conditions.

Key Stability Considerations:

- **Air Sensitivity:** The compound is described as "air sensitive".^{[6][7]} This sensitivity is likely due to the potential for oxidation. Phosphines are known to oxidize in the air, and while the phosphine oxide moiety is more stable, the overall molecule can still be affected.^[8]
- **Moisture Sensitivity:** A related compound, ethyldiphenylphosphine oxide, is noted to potentially decompose in the presence of moist air or water.^[9] Therefore, it is prudent to handle **ethynyl(diphenyl)phosphine oxide** in a dry environment.
- **Reactivity with Oxidizing Agents:** Contact with strong oxidizing agents should be avoided to prevent unwanted reactions.^[9]

The product is generally considered stable under recommended storage conditions, and hazardous polymerization is not expected to occur.^[9]

Recommended Storage and Handling

Proper storage and handling procedures are essential to maintain the integrity of **ethynyl(diphenyl)phosphine oxide**.

Parameter	Recommendation	Rationale	References
Atmosphere	Store under an inert atmosphere (e.g., Argon).	To prevent degradation due to air sensitivity.	[4][8]
Temperature	Store in a cool, dry place.	To minimize thermal decomposition and moisture-related degradation.	[9]
Container	Keep in original, tightly sealed containers.	To prevent exposure to air and moisture.	[9][10]
Location	Store in a well-ventilated area, away from incompatible materials and ignition sources.	To ensure safety and prevent accidental reactions.	[9]
Incompatible Materials	Avoid contact with strong oxidizing agents, water, and alcohols.	To prevent chemical reactions and decomposition.	[9]

Experimental Protocols: General Handling

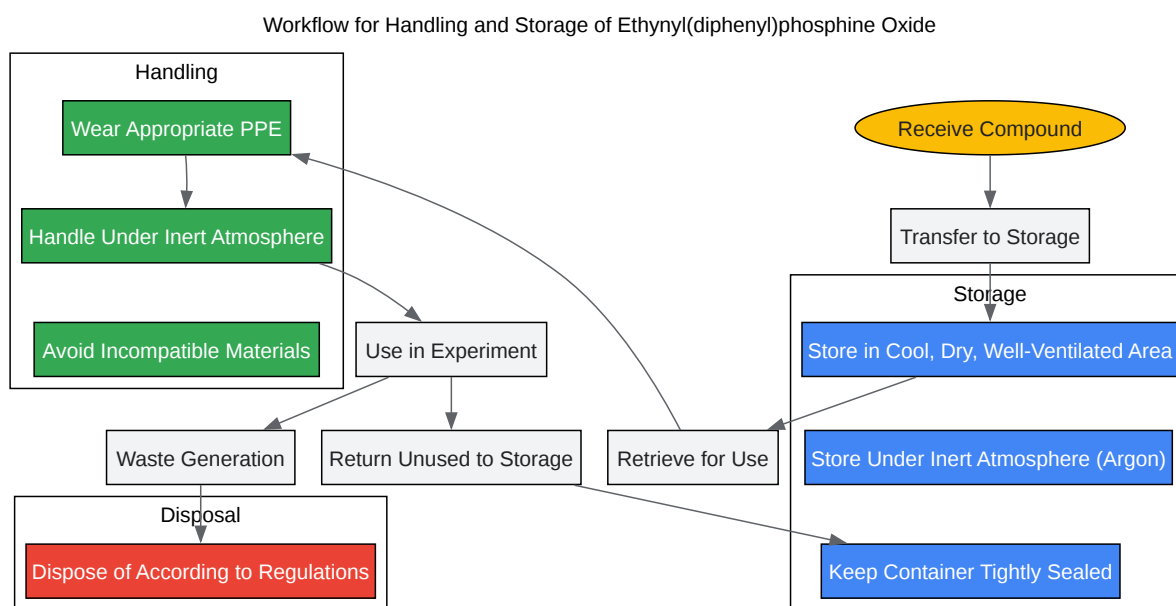
While specific experimental protocols for stability testing are not readily available in the public domain, the following general handling procedures should be followed:

- **Inert Atmosphere:** When handling the compound outside of its storage container, use of a glovebox or Schlenk line with an inert atmosphere (argon or nitrogen) is highly recommended.
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety glasses with side shields, chemical-resistant gloves, and a lab coat.[2][10]
- **Ventilation:** Use in a well-ventilated area to avoid inhalation.[9]

- Dispensing: When dispensing the solid, minimize its exposure time to the atmosphere.
- Cleaning: Wash hands thoroughly after handling.[2]

Logical Workflow for Handling and Storage

The following diagram illustrates the recommended workflow for the safe handling and storage of **ethynyl(diphenyl)phosphine oxide** to ensure its stability.



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Caption: Recommended workflow for the handling and storage of **ethynyl(diphenyl)phosphine oxide**.

In conclusion, while **ethynyl(diphenyl)phosphine oxide** is a valuable synthetic tool, its sensitivity to air and moisture necessitates careful handling and storage under an inert atmosphere to maintain its quality and ensure experimental reproducibility. Adherence to the guidelines outlined in this document will help researchers and scientists in its safe and effective use.

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References

- 1. Buy Ethynyl(diphenyl)phosphine Oxide | 6104-48-9 [smolecule.com]
- 2. Ethynyl(diphenyl)phosphine Oxide 6104-48-9 | TCI Deutschland GmbH [tcichemicals.com]
- 3. Ethynyl(diphenyl)phosphine oxide | 6104-48-9 | GAA10448 [biosynth.com]
- 4. calpaclab.com [calpaclab.com]
- 5. starshinechemical.com [starshinechemical.com]
- 6. labproinc.com [labproinc.com]
- 7. securewellnessgroup.com [securewellnessgroup.com]
- 8. gelest.com [gelest.com]
- 9. datasheets.scbt.com [datasheets.scbt.com]
- 10. fishersci.com [fishersci.com]
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